

# Acid Red 315 chemical structure and properties

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## Compound of Interest

Compound Name: Acid Red 315

Cat. No.: B1172132

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## An In-depth Technical Guide to Acid Red 315

This technical guide provides a comprehensive overview of **Acid Red 315**, a synthetic monoazo dye. The information is intended for researchers, scientists, and professionals in drug development and related fields who may use this dye in various applications, from traditional dyeing to advanced analytical studies.

## Chemical Structure and Properties

**Acid Red 315** (CAS No: 12220-47-2) is classified as a 1:2 metal complex acid dye.<sup>[1][2][3][4]</sup> Its molecular architecture features a central chromium (Cr) ion coordinated with two molecules of an azo dye ligand. This metal-complex structure is crucial for its high stability and colorfastness properties.<sup>[1]</sup> The dye typically appears as a red or yellowish-red powder.<sup>[3][4]</sup>

While the precise structure can vary, the synthesis process commonly involves the diazotization of an aromatic amine followed by coupling with a naphthol derivative and subsequent metallization with a chromium salt.<sup>[1]</sup> Due to variations in the specific ligands and the complexity of the final product, different molecular formulas and weights are reported by various suppliers. The most frequently cited formula is  $C_{32}H_{21}CrN_{10}O_{11}SNa$ .<sup>[1]</sup>

## Physicochemical Properties

The key physicochemical properties of **Acid Red 315** are summarized in the table below. It is characterized by good solubility in polar solvents like water and alcohol, which is attributed to the presence of hydrophilic sulfonic acid and hydroxyl groups.<sup>[1]</sup> Conversely, it has poor

solubility in non-polar organic solvents.[1] The dye is stable in acidic conditions but is susceptible to degradation in alkaline environments.[1]

Property	Value	Reference(s)
CAS Number	12220-47-2	[1][2]
Chemical Class	Monoazo, 1:2 Metal (Chromium) Complex	[1][2]
Appearance	Red / Yellowish-red powder	[3][4]
Molecular Formula	C <sub>32</sub> H <sub>21</sub> CrN <sub>10</sub> O <sub>11</sub> SNa (Note: Varies by supplier)	[1]
Molecular Weight	~509.42 g/mol (Note: Varies with formula)	[1]
Solubility	Good in water and alcohol; Poor in organic solvents	[1]
Stability	Stable in acidic conditions; Unstable in alkaline	[1]
Density	~1.458 g/cm <sup>3</sup> (at 20°C)	[1]

## Fastness Properties

The fastness properties of a dye indicate its resistance to fading or running under various conditions. **Acid Red 315** exhibits good to excellent fastness, particularly in light stability, which is a direct benefit of its metal-complex structure. The ratings below are on a scale of 1 to 8 for light fastness (higher is better) and 1 to 5 for other properties.

Property	Rating	Reference(s)
Light Fastness	6-7	[5]
Soaping (Washing)	4-5	[5]
Perspiration Fastness	4-5	[5]
Oxygen Bleaching	5	[5]
Seawater Fastness	4-5	[5]

## Synthesis and Degradation Pathways

### Synthesis Workflow

The conventional synthesis of **Acid Red 315** is a multi-step process rooted in established organic reactions for azo dye production. The process can be summarized in three main stages: diazotization, azo coupling, and metallization.

Caption: General synthesis workflow for **Acid Red 315**.

### Degradation Pathways

The degradation of azo dyes like **Acid Red 315** is a significant area of environmental research. The primary mechanism involves the cleavage of the azo bond ( $-N=N-$ ), which is responsible for the dye's color.

Caption: Two-stage anaerobic-aerobic degradation of **Acid Red 315**.

## Experimental Protocols

Detailed experimental data for **Acid Red 315** is not widely published in peer-reviewed literature. The following protocols are generalized methodologies based on standard analytical techniques for azo dyes and should be adapted and optimized for specific instrumentation and research questions.

### Protocol: UV-Visible Spectrophotometry

This protocol outlines the determination of the maximum absorption wavelength ( $\lambda_{\text{max}}$ ) of **Acid Red 315**.

- Objective: To determine the  $\lambda_{\text{max}}$  of **Acid Red 315** in the visible spectrum.
- Materials:
  - **Acid Red 315** powder
  - Deionized water or ethanol (spectroscopic grade)
  - Volumetric flasks (100 mL, 10 mL)
  - Pipettes
  - Quartz cuvettes (1 cm path length)
  - UV-Visible Spectrophotometer
- Methodology:
  1. Stock Solution Preparation: Accurately weigh 10 mg of **Acid Red 315** and dissolve it in 100 mL of deionized water in a volumetric flask to create a 100  $\mu\text{g/mL}$  stock solution. Use sonication if necessary to ensure complete dissolution.
  2. Working Solution Preparation: Pipette 1 mL of the stock solution into a 10 mL volumetric flask and dilute to the mark with deionized water to create a 10  $\mu\text{g/mL}$  working solution.
  3. Spectrophotometer Setup: Turn on the spectrophotometer and allow it to warm up as per the manufacturer's instructions. Set the scan range from 300 nm to 700 nm.
  4. Blanking: Fill a quartz cuvette with deionized water (the solvent used for dilution) and use it to zero the instrument (baseline correction).
  5. Sample Measurement: Rinse and fill a quartz cuvette with the 10  $\mu\text{g/mL}$  working solution. Place it in the spectrophotometer and run the spectral scan.

6. Data Analysis: Identify the wavelength(s) at which maximum absorbance occurs. Based on similar azo dyes,  $\lambda_{\text{max}}$  is expected in the range of 500-530 nm.[6][7][8]

## Protocol: High-Performance Liquid Chromatography (HPLC)

This protocol provides a starting point for developing a reversed-phase HPLC method for purity analysis or quantification of **Acid Red 315**.

- Objective: To separate and quantify **Acid Red 315** from potential impurities.
- Materials:
  - **Acid Red 315** sample
  - Acetonitrile (HPLC grade)
  - Ammonium acetate (HPLC grade)
  - Water (HPLC grade)
  - HPLC system with a Diode Array Detector (DAD) or UV-Vis detector
  - C18 analytical column (e.g., 4.6 x 150 mm, 5  $\mu\text{m}$  particle size)
- Methodology:
  1. Mobile Phase Preparation:
    - Mobile Phase A: 5 mM ammonium acetate in water.
    - Mobile Phase B: Acetonitrile.
    - Filter and degas both mobile phases prior to use.
  2. Sample Preparation: Prepare a 10  $\mu\text{g/mL}$  solution of **Acid Red 315** in the initial mobile phase composition (e.g., 70% Mobile Phase A, 30% Mobile Phase B). Filter the sample through a 0.45  $\mu\text{m}$  syringe filter.

### 3. Chromatographic Conditions (Starting Point):

- Column: C18 (4.6 x 150 mm, 5  $\mu$ m)
- Flow Rate: 1.0 mL/min
- Injection Volume: 10  $\mu$ L
- Column Temperature: 40°C
- Detection: DAD or UV detector set at 254 nm and the determined  $\lambda_{\text{max}}$  (e.g., 510 nm).
- Gradient Program:
  - 0-2 min: 30% B
  - 2-15 min: 30% to 90% B
  - 15-17 min: Hold at 90% B
  - 17.1-20 min: Return to 30% B (re-equilibration)

4. Data Analysis: Analyze the resulting chromatogram for the retention time and peak area of **Acid Red 315**. The purity can be estimated by the relative area of the main peak. Method optimization (gradient slope, flow rate, temperature) will likely be required.

## Analytical Workflow and Applications

**Acid Red 315** is used in a variety of applications, from dyeing textiles and leather to acting as a fluorescent tracer in hydrological studies.<sup>[2][9][10]</sup> Its analytical characterization is crucial for quality control and research purposes.

Caption: General experimental workflow for the analysis of **Acid Red 315**.

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## References

- 1. Acid Red 315 | 12220-47-2 | Benchchem [benchchem.com]
- 2. Acid Dye Red 315 Red Sg 200% CAS: 12220-47-2 Chemical Dyestuff - Dye and Acid Dyes [orienchem.en.made-in-china.com]
- 3. China Acid Red 315 Suppliers, Manufacturers, Factory - Wholesale Price - TIANYA [dyesupplier.com]
- 4. Acid Red 315 or Acid Red S-G [dyesupplier.com]
- 5. China Biggest Acid Red 315 Suppliers & Manufacturers & Factory - MSDS Sheet - Sinoever [dyestuffscn.com]
- 6. researchgate.net [researchgate.net]
- 7. Degradation of Acid Red 1 Catalyzed by Peroxidase Activity of Iron Oxide Nanoparticles and Detected by SERS - PMC [pmc.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. agilent.com [agilent.com]
- 10. ACID RED 315|CAS NO.12220-47-2 [chinainterdyes.com]
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